

Personal protective equipment for handling 2-Methyl-1-butanol

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Compound of Interest

Compound Name: 2-Methyl-1-butanol

Cat. No.: B089646

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Essential Safety and Handling Guide for 2-Methyl-1-butanol

This guide provides critical safety and logistical information for the handling and disposal of **2-Methyl-1-butanol**, tailored for researchers, scientists, and drug development professionals. Following these procedural steps is essential for ensuring laboratory safety.

Chemical Identifier:

- Name: **2-Methyl-1-butanol**
- Synonyms: Active primary amyl alcohol, sec-Butylcarbinol
- CAS Number: 137-32-6

Hazard Identification and Classification

2-Methyl-1-butanol is a flammable liquid and vapor that can cause significant health effects. Understanding its hazards is the first step in safe handling.

- Physical Hazards: Flammable liquid (Category 3).^[1] Vapors may form explosive mixtures with air, and can travel to an ignition source and flash back.^{[2][3]}
- Health Hazards:

- Causes serious eye damage and skin irritation.[1]
- Harmful if inhaled, causing respiratory tract irritation, dizziness, and drowsiness.[1][4]
- Harmful if swallowed, with a risk of chemical pneumonitis if aspirated into the lungs.[2][5]
- May cause effects on the central nervous system.[2][4]
- Repeated exposure can lead to skin dryness and cracking.[2][6]

Personal Protective Equipment (PPE)

The correct selection and use of PPE is mandatory to minimize exposure and ensure personal safety.

Protection Type	Specific Equipment	Standard	Purpose
Eye/Face Protection	Chemical safety goggles or eyeglasses with side shields	OSHA 29 CFR 1910.133 or European Standard EN166	To protect against splashes and vapors causing serious eye damage.
Skin Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene)	European Standard EN 374	To prevent skin irritation and absorption.[6]
Lab coat or other protective clothing	N/A	To prevent skin contact.[5]	
Respiratory Protection	NIOSH/MSHA approved respirator	OSHA 29 CFR 1910.134 or European Standard EN 149	Required when ventilation is inadequate or if exposure limits are exceeded.[5]

Handling and Storage Protocols

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[1][5]
- Ensure that eyewash stations and safety showers are readily accessible.[3][7]
- Use explosion-proof electrical, ventilating, and lighting equipment.[1][3]

Safe Handling Practices:

- Read and understand the Safety Data Sheet (SDS) before use.
- Keep the chemical away from heat, sparks, open flames, and other ignition sources.[1][5]
- Use non-sparking tools to prevent ignition.[1]
- Ground and bond containers during transfer to prevent static discharge.[5]
- Avoid contact with skin and eyes.[1]
- Avoid breathing vapors or mist.[1]
- Wash hands thoroughly after handling.[5]
- Do not eat, drink, or smoke in the work area.[4]

Storage:

- Store in a cool, dry, well-ventilated area away from incompatible materials like strong oxidizing agents.[3][5]
- Keep containers tightly closed when not in use.[3][5]

Spill and Disposal Plan

Spill Response:

- Evacuate: Immediately evacuate the area of the spill.
- Ventilate: Ensure the area is well-ventilated.

- Control Ignition Sources: Remove all sources of ignition.[\[5\]](#)
- Containment: Use an inert absorbent material like sand or earth to contain the spill.[\[5\]](#)[\[8\]](#) Do not use combustible materials.
- Collection: Use non-sparking tools to collect the absorbed material and place it into a suitable, sealed container for disposal.[\[1\]](#)[\[5\]](#)

Disposal:

- Dispose of waste in accordance with all applicable local, state, and federal regulations.[\[1\]](#)
- Contaminated materials should be handled as hazardous waste.

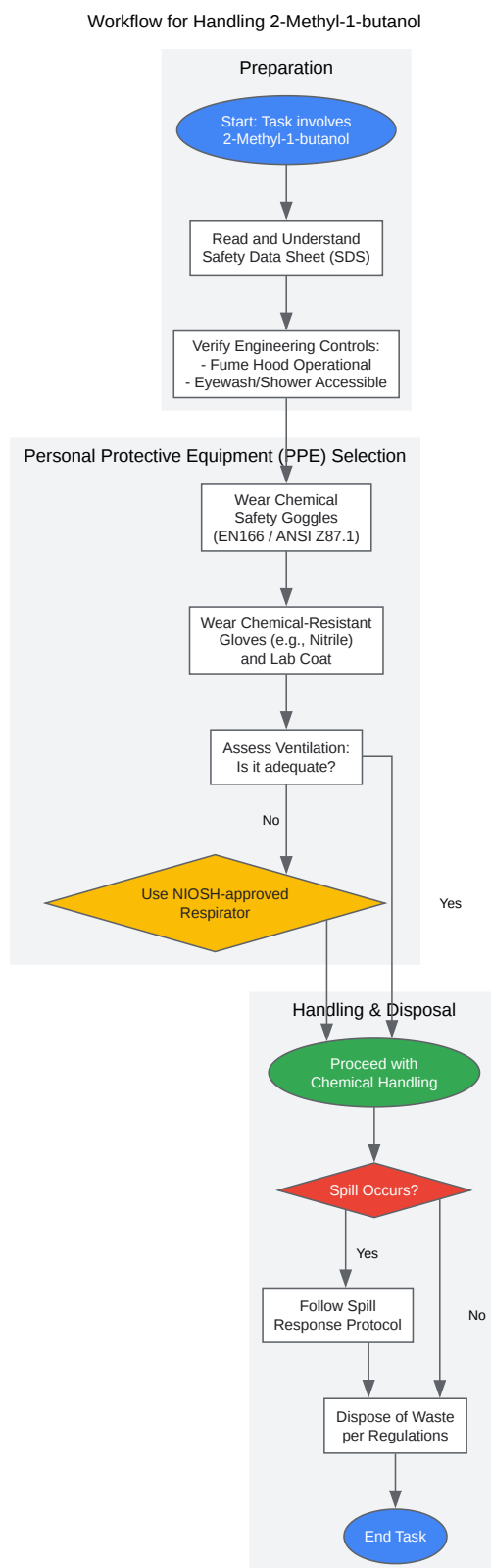
First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.[\[4\]](#)[\[7\]](#)
- Skin Contact: Remove contaminated clothing and rinse the affected skin with plenty of water.[\[4\]](#)[\[7\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.[\[4\]](#)[\[7\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[4\]](#)

Physical and Chemical Properties

Property	Value
Flash Point	43 - 50 °C (109.4 - 122 °F)
Boiling Point	128 °C (262.4 °F)
Vapor Pressure	3 mm Hg @ 20 °C
Solubility in Water	3.6 g/100 mL @ 30 °C
Specific Gravity	0.815 g/cm ³

Data sourced from multiple safety data sheets.[2][5]



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Caption: PPE selection and handling workflow for **2-Methyl-1-butanol**.

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